

Personal protective equipment for handling Glafenine, (R)-

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Compound of Interest

Compound Name: Glafenine, (R)-

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Essential Safety and Handling Guide for Glafenine, (R)-

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This guide provides critical safety and logistical information for the handling and disposal of **Glafenine, (R)-**, a non-steroidal anti-inflammatory drug (NSAID). Adherence to these procedures is essential to ensure the safety of laboratory personnel and to maintain compliance with regulatory standards. Glafenine has been withdrawn from some markets due to the risk of anaphylaxis and acute kidney failure.^{[1][2]}

Quantitative Data Summary

While specific quantitative data for the (R)- enantiomer of Glafenine is not readily available, the following data for the racemic mixture of Glafenine provides a crucial baseline for safe handling protocols. Enantiomers share identical physical and chemical properties, differing only in their interaction with polarized light and other chiral substances.^[1]

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₇ ClN ₂ O ₄	[3]
Molar Mass	372.8 g/mol	[3]
Melting Point	165 °C	[3]
Solubility	Poor water solubility (< 1 mg/mL). More soluble in aqueous alcohol mixtures.	[4]
Appearance	Pale yellow prisms	PubChem

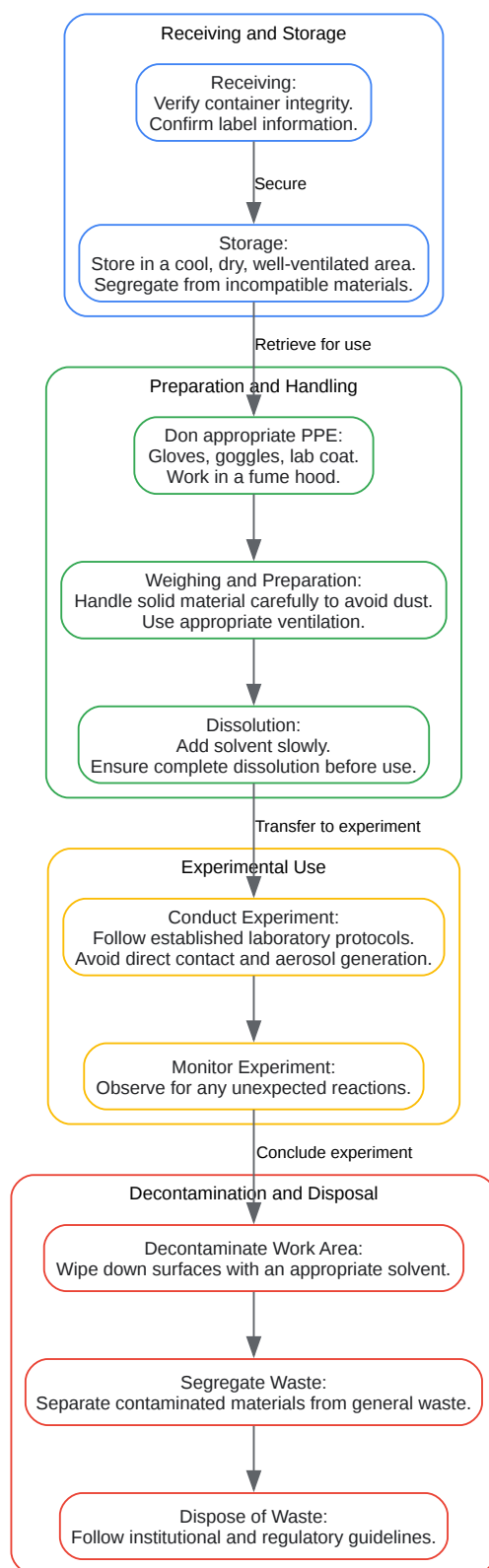
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following PPE is mandatory when handling **Glafenine, (R)-**.

- Eye and Face Protection: Chemical safety goggles or a full-face shield must be worn to protect against splashes and airborne particles.[5][6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required. Given the potential for skin sensitization, double-gloving is recommended. Gloves should be inspected before each use and changed immediately if contaminated.[5]
- Body Protection: A lab coat or chemical-resistant apron must be worn to protect against skin contact.[5][6]
- Respiratory Protection: All handling of powdered **Glafenine, (R)-** or procedures that may generate aerosols must be conducted in a certified chemical fume hood to prevent inhalation.[5][7]

Experimental Protocols: Step-by-Step Handling Procedures

The following workflow outlines the essential steps for the safe handling of **Glafenine, (R)-** from receipt to disposal.



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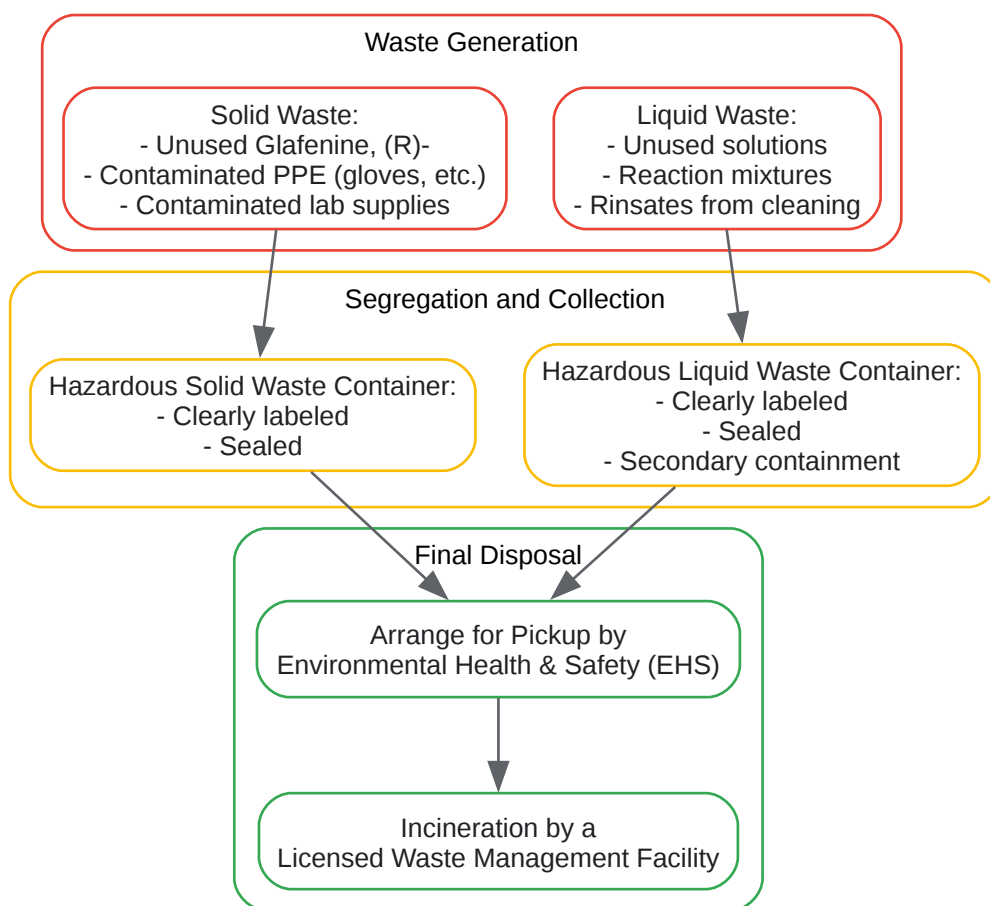
Figure 1. Experimental workflow for handling Glafenine, (R)-.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and give them water to drink. Seek immediate medical attention.

Disposal Plan

The disposal of **Glafenine, (R)-** and any contaminated materials must be handled as hazardous waste. Follow all local, state, and federal regulations.



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Figure 2. Disposal workflow for **Glafenine, (R)-** waste.

Key Disposal Steps:

- Segregation: Do not mix **Glafenine, (R)-** waste with non-hazardous trash.[8][9]
- Solid Waste: Collect all solid waste, including unused powder, contaminated gloves, weigh boats, and other disposable lab supplies, in a clearly labeled, sealed hazardous waste container.[6]
- Liquid Waste: Collect all liquid waste, including unused solutions and rinsates from cleaning glassware, in a designated, leak-proof, and clearly labeled hazardous liquid waste container. Use secondary containment to prevent spills.[6]

- Empty Containers: Triple-rinse empty containers with a suitable solvent. The rinsate must be collected as hazardous liquid waste. Deface the label on the empty container before disposing of it in the appropriate recycling or trash receptacle, as per institutional guidelines. [6][8]
- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[10] Do not attempt to dispose of this chemical down the drain or in regular trash.[9]

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